

Physicochemical properties of 2-(4-methylphenoxy)aniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-methylphenoxy)aniline

Cat. No.: B1595877

[Get Quote](#)

Introduction and Molecular Identity

2-(4-methylphenoxy)aniline is a diaryl ether derivative of aniline, a structural motif of interest in medicinal chemistry and materials science. Its architecture, featuring a flexible ether linkage connecting two distinct aniline and toluene rings, imparts specific steric and electronic properties that make it a valuable building block. The aniline moiety provides a nucleophilic center and a site for further functionalization, while the methylphenoxy group influences lipophilicity and molecular conformation.

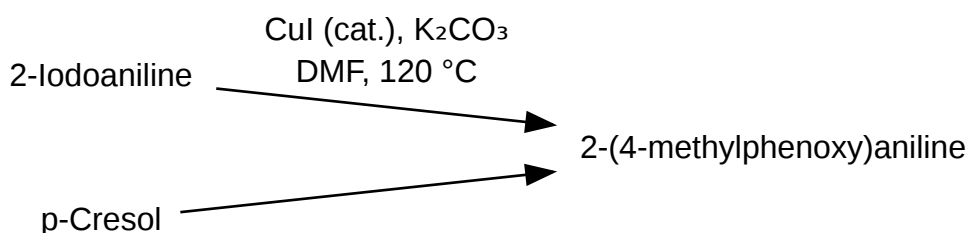
Understanding the physicochemical properties of this molecule is paramount for its effective use in synthesis, process development, and as a scaffold in drug design. This guide provides an in-depth analysis of these properties, establishing a foundational understanding for its application.

Molecular Structure and Identification

The fundamental identifiers for **2-(4-methylphenoxy)aniline** are crucial for its unambiguous classification.

- IUPAC Name: **2-(4-methylphenoxy)aniline**
- Synonyms: 2-p-Tolyloxyphenylamine[1]

- CAS Number: A specific CAS (Chemical Abstracts Service) number for **2-(4-methylphenoxy)aniline** is not consistently reported in major databases. Researchers should exercise diligence in identifying the compound by its structure and spectral data. For reference, the CAS number for its isomer, 2-(2-methylphenoxy)aniline, is 3840-18-4.[2][3][4]
- Molecular Formula: C₁₃H₁₃NO[1]
- Molecular Weight: 199.25 g/mol [1]
- ChemicalBook Number: CB6194965[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(4-METHYLPHENOXY)ANILINE [amp.chemicalbook.com]
- 2. 2-(2-methylphenoxy)aniline | 3840-18-4 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. Aniline, 2-(o-tolyloxy)- | 3840-18-4 [chemnet.com]
- To cite this document: BenchChem. [Physicochemical properties of 2-(4-methylphenoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595877#physicochemical-properties-of-2-4-methylphenoxy-aniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com